

Spectroscopic data of "p-Bromobenzhydryl 2-Chloroethyl Ether" (NMR, IR, MS)

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Compound of Interest

Compound Name: *p-Bromobenzhydryl 2-Chloroethyl Ether*

CAS No.: 71783-98-7

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An In-depth Technical Guide to the Spectroscopic Characterization of **p-Bromobenzhydryl 2-Chloroethyl Ether**

Abstract

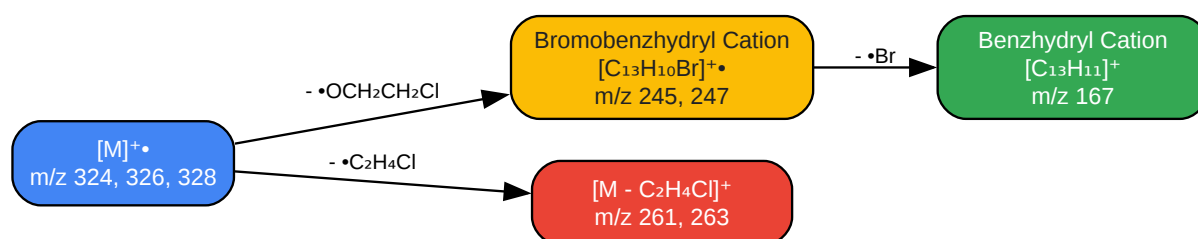
This technical guide provides a comprehensive, predictive analysis of the spectroscopic data for **p-Bromobenzhydryl 2-Chloroethyl Ether**. In the absence of a complete, formally published dataset for this specific molecule, this document serves as an expert guide for researchers, scientists, and drug development professionals on the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. By dissecting the molecule into its constituent functional groups and drawing upon established spectroscopic principles and data from analogous structures, we will construct a detailed and reliable spectral profile. This guide explains the causality behind expected spectral features, outlines self-validating experimental protocols, and is grounded in authoritative references to ensure scientific integrity.

Molecular Structure and Spectroscopic Implications

The first step in any spectroscopic analysis is a thorough examination of the molecular structure. **p-Bromobenzhydryl 2-Chloroethyl Ether** is comprised of several key structural motifs, each with distinct and predictable spectroscopic signatures:

- A p-Substituted Bromophenyl Ring: This will produce a characteristic AA'BB' system in the ^1H NMR spectrum and unique signals in the ^{13}C NMR spectrum. The C-Br bond will have a signature absorption in the low-frequency region of the IR spectrum.
- A Monosubstituted Phenyl Ring: This will show a more complex aromatic pattern in the ^1H NMR spectrum compared to its brominated counterpart.
- A Benzhydryl Methine Group ($-\text{CH}(\text{Ar})_2$): The single proton on this carbon is highly deshielded and will appear as a singlet in the ^1H NMR spectrum. The carbon itself will also have a characteristic chemical shift.
- An Ether Linkage ($-\text{O}-$): This functional group is identified by a strong C-O stretching vibration in the IR spectrum and influences the chemical shifts of adjacent protons and carbons in the NMR spectra.
- A 2-Chloroethyl Group ($-\text{CH}_2\text{CH}_2\text{Cl}$): This aliphatic chain will present as two distinct triplets in the ^1H NMR spectrum due to the influence of the adjacent oxygen and chlorine atoms. The C-Cl bond also has a characteristic IR absorption.

The interplay of these groups dictates the comprehensive spectroscopic fingerprint of the molecule.



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Caption: Predicted major fragmentation pathways for **p-Bromobenzhydryl 2-Chloroethyl Ether** in EI-MS.

Table 4: Predicted Key Fragments in Mass Spectrometry

m/z (lightest isotopes)	Relative Intensity	Proposed Identity	Notes
324, 326, 328	Low	$[M]^+\bullet$	Molecular ion cluster, ~3:4:1 ratio
245, 247	High	$[\text{Br}-\text{C}_6\text{H}_4-\text{CH}-\text{C}_6\text{H}_5]^+$	Bromobenzhydryl cation, 1:1 Br isotope pattern
167	High	$[(\text{C}_6\text{H}_5)_2\text{CH}]^+$	Benzhydryl cation, often the base peak
166	Medium	$[\text{C}_{13}\text{H}_{10}]^+\bullet$	Loss of H from benzhydryl cation

| 77 | Medium | $[\text{C}_6\text{H}_5]^+$ | Phenyl cation |

Experimental Protocols

To ensure the generation of high-quality, reproducible data, the following standardized protocols are recommended.

NMR Spectroscopy Protocol (^1H & ^{13}C)

- **Sample Preparation:** Accurately weigh 5-10 mg of the solid sample and dissolve it in approximately 0.7 mL of deuterated chloroform (CDCl_3).
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) to serve as the internal reference ($\delta = 0.00$ ppm).
- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Place the tube in the NMR spectrometer (e.g., 500 MHz).
- **Acquisition:**

- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- For ^1H NMR, acquire the spectrum using a standard pulse sequence with 16-32 scans and a relaxation delay of 2 seconds.
- For ^{13}C NMR, use a proton-decoupled pulse sequence with a sufficient number of scans (e.g., 1024 or more) to achieve a good signal-to-noise ratio.
- Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID) data. Calibrate the spectrum to the TMS signal.

ATR-FTIR Spectroscopy Protocol

- Background Scan: Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum of the empty ATR stage (typically 32 scans at a resolution of 4 cm^{-1}).
[1]2. Sample Application: Place a small, representative amount of the solid sample directly onto the ATR crystal.
- Pressure Application: Lower the pressure arm to ensure firm and even contact between the sample and the crystal.
- Sample Scan: Acquire the sample spectrum using the same parameters as the background scan.
- Data Processing: The instrument software will automatically ratio the sample scan against the background scan to produce the final absorbance or transmittance spectrum.

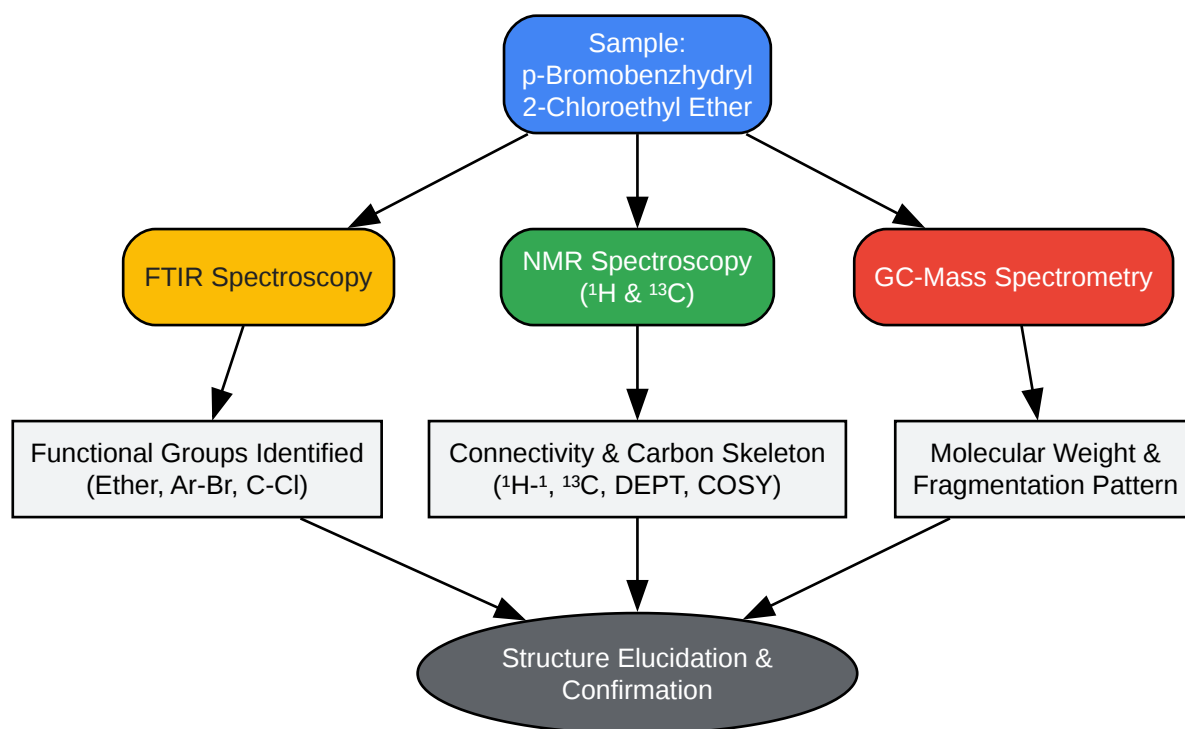
Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 1\text{ mg/mL}$) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrumentation: Use a GC system equipped with a standard non-polar capillary column (e.g., DB-5ms) coupled to a mass spectrometer with an electron ionization (EI) source.

- GC Method:
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 100 °C, hold for 1 minute, then ramp at 15 °C/min to 300 °C and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Method:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.
 - Source Temperature: 230 °C.
- Analysis: Inject a 1 µL aliquot of the sample solution. The resulting total ion chromatogram (TIC) and the mass spectrum of the eluting peak can be analyzed.

Integrated Spectroscopic Workflow

The comprehensive characterization of a novel compound like **p-Bromobenzhydryl 2-Chloroethyl Ether** relies on the synergistic use of multiple spectroscopic techniques.



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Caption: Integrated workflow for the spectroscopic characterization of the target compound.

Conclusion

This guide provides a robust, theory-grounded prediction of the NMR, IR, and MS spectra of **p-Bromobenzhydryl 2-Chloroethyl Ether**. The key identifying features include the distinct signals of the benzhydryl and chloroethyl ether moieties in NMR, the strong C-O ether stretch in IR, and the unique M/M+2/M+4 isotopic cluster in the mass spectrum. By following the outlined protocols and using these predicted data as a reference, researchers can confidently characterize this molecule and similar chemical entities, ensuring the integrity and validity of their scientific findings.

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